n-(2-Chlorophenyl)-2-fluorobenzamide mechanism of action

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Compound of Interest

Compound Name:	*n-(2-Chlorophenyl)-2-fluorobenzamide*
CAS No.:	*1629-11-4*
Cat. No.:	*B181650*

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An In-Depth Technical Guide to the Putative Mechanism of Action of **N-(2-Chlorophenyl)-2-fluorobenzamide**

Introduction

The benzamide functional group represents a "privileged scaffold" in medicinal chemistry, serving as the foundational structure for a multitude of therapeutic agents across diverse disease areas, from central nervous system (CNS) disorders to oncology.[1][2] Its synthetic tractability and ability to form key hydrogen bond interactions have made it a cornerstone of drug discovery. This guide focuses on a specific derivative, **N-(2-Chlorophenyl)-2-fluorobenzamide**, a molecule that combines the core benzamide structure with halogenated phenyl rings—a common strategy to modulate pharmacokinetic and pharmacodynamic properties.

While direct, extensive research on the specific mechanism of action for **N-(2-Chlorophenyl)-2-fluorobenzamide** is not yet prevalent in public-domain literature, its structural components are present in numerous well-characterized, biologically active

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molecules. This guide will, therefore, synthesize available data on closely related analogues and the broader benzamide class to delineate its putative mechanisms of action. We will explore its potential as a CNS agent and an anticancer therapeutic, providing a framework of hypothesized molecular interactions and the experimental workflows required for their validation.

Part 1: Putative Mechanisms of Action

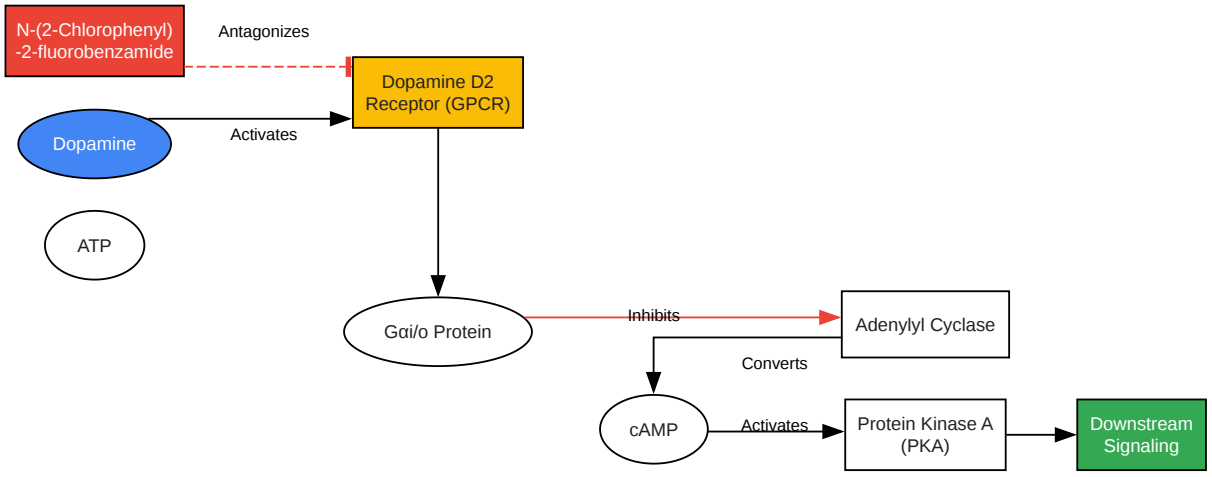
Based on its structural similarity to other pharmacologically active benzamides, **N-(2-Chlorophenyl)-2-fluorobenzamide** is hypothesized to engage with several key biological targets.

Potential as a Central Nervous System (CNS) Agent: Dopamine Receptor Antagonism

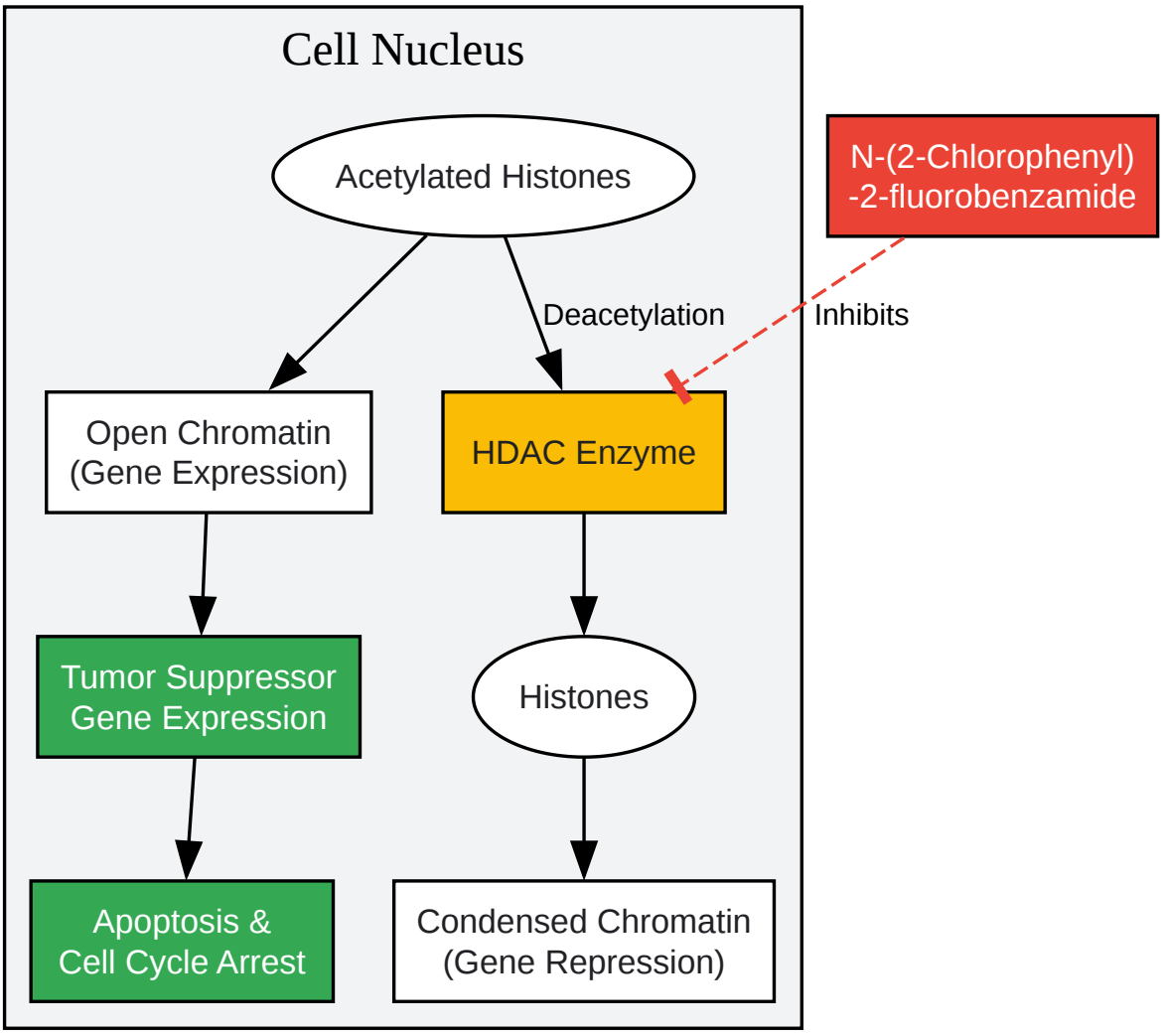
A prominent class of substituted benzamides, including compounds like sulpiride and amisulpride, function as atypical antipsychotics by antagonizing dopamine D2 and D3 receptors.[1][2][3] These G-protein coupled receptors (GPCRs) are primarily coupled to Gαi/o proteins, which inhibit the enzyme adenylyl cyclase upon activation by dopamine, leading to reduced intracellular cyclic AMP (cAMP) levels.[1]

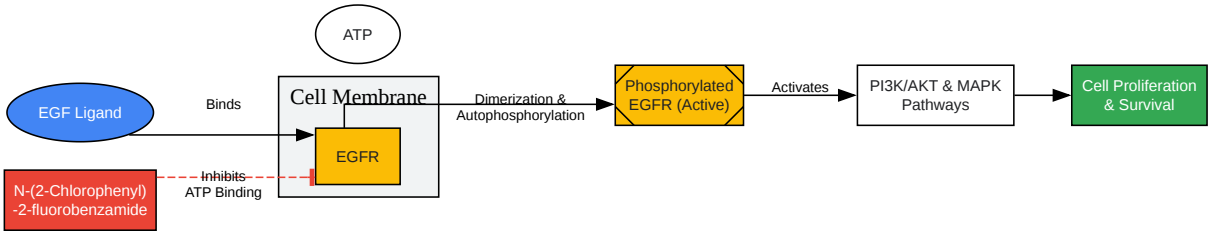
Hypothesized Mechanism: **N-(2-Chlorophenyl)-2-fluorobenzamide** may act as an antagonist at D2/D3 receptors. By blocking the binding of dopamine, it would prevent the inhibition of adenylyl cyclase, thereby modulating downstream signaling cascades involved in mood, cognition, and motor control.[1] Atypical neuroleptics of the benzamide class have shown a higher affinity for dopamine receptors labeled by agonists (like ^{3}H-NPA) compared to those labeled by antagonists (like ^{3}H-spiperone), a characteristic that distinguishes them from classical neuroleptics.[3]

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Caption: Hypothesized inhibition of the EGFR signaling pathway.

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Part 2: Recommended Experimental Validation

To transition from putative to confirmed mechanisms, a structured, multi-faceted experimental approach is required. Each protocol is designed as a self-validating system with appropriate controls.

Protocol 1: Dopamine D2 Receptor Binding Assay (Competitive Radioligand)

This assay determines if the compound binds to the D2 receptor and its binding affinity (Ki).

Methodology:

- Preparation: Utilize cell membranes prepared from a stable cell line overexpressing the human dopamine D2 receptor (e.g., CHO-K1 or HEK293).
- Reaction Mixture: In a 96-well plate, combine:
  - Cell membranes (10-20 µg protein).
  - Radioligand: [^{3}H]-Spiperone (a D2 antagonist) at a concentration near its Kd (e.g., 0.2 nM).
  - Assay Buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 2 mM $CaCl_2$, 1 mM $MgCl_2$).
  - Test Compound: **N-(2-Chlorophenyl)-2-fluorobenzamide** at 10-12 serial dilutions (e.g., 1 pM to 10 µM).
- Controls:
  - Total Binding: Reaction mixture without any competing ligand.
  - Non-specific Binding (NSB): Reaction mixture with a high concentration of a known D2 antagonist (e.g., 10 µM Haloperidol) to saturate all specific binding sites.
- Incubation: Incubate the plate at room temperature for 60-90 minutes.

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- Termination: Rapidly filter the reaction mixture through a glass fiber filter plate (e.g., GF/C) using a cell harvester. Wash filters 3-4 times with ice-cold wash buffer to remove unbound radioligand.
- Detection: Dry the filter plate, add scintillation cocktail to each well, and count the radioactivity using a scintillation counter.
- Analysis: Calculate specific binding (Total Binding - NSB). Plot the percentage of specific binding against the log concentration of the test compound. Fit the data to a one-site competition model using non-linear regression to determine the IC_{50}, which can then be converted to a Ki value using the Cheng-Prusoff equation.

Caption: Workflow for a competitive radioligand binding assay.

Protocol 2: In Vitro HDAC Inhibition Assay (Fluorometric)

This assay measures the direct inhibitory effect of the compound on HDAC enzyme activity.

Methodology:

- Reagents: Use a commercial fluorometric HDAC assay kit (e.g., from Cayman Chemical or R&D Systems), which typically includes a recombinant human HDAC enzyme (e.g., HDAC3), a fluorogenic acetylated substrate, a developer solution, and a known HDAC inhibitor (e.g., Trichostatin A) as a positive control.
- Reaction Setup: In a black 96-well plate, add:
  - Assay Buffer.
  - Recombinant HDAC3 enzyme.
  - Test Compound: **N-(2-Chlorophenyl)-2-fluorobenzamide** at various concentrations.
- Pre-incubation: Incubate for 10-15 minutes at 37°C to allow the compound to interact with the enzyme.

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- Initiation: Add the fluorogenic substrate to all wells to start the reaction.
- Incubation: Incubate for 30-60 minutes at 37°C.
- Development: Add the developer solution, which stops the HDAC reaction and acts on the deacetylated substrate to produce a fluorescent signal. Incubate for 15 minutes at room temperature.
- Detection: Measure fluorescence using a microplate reader (e.g., Ex/Em = 360/460 nm).
- Analysis: Normalize the data to controls (wells with enzyme but no inhibitor). Plot the percentage of inhibition versus the log concentration of the compound and perform a non-linear regression to determine the IC_{50} value.

Caption: Workflow for a fluorometric HDAC inhibition assay.

Protocol 3: Cellular Proliferation and Apoptosis Assay

This protocol assesses the compound's effect on cancer cell viability and its ability to induce programmed cell death.

Methodology - MTT Assay (Proliferation):

- Cell Seeding: Seed cancer cells (e.g., MDA-MB-231 for breast cancer) in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- Treatment: Replace the medium with fresh medium containing **N-(2-Chlorophenyl)-2-fluorobenzamide** at various concentrations. Include a vehicle control (e.g., DMSO).
- Incubation: Incubate for 48-72 hours.
- MTT Addition: Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 2-4 hours. Viable cells with active mitochondrial dehydrogenases will convert MTT to purple formazan crystals.
- Solubilization: Remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.

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- Detection: Measure the absorbance at ~570 nm using a microplate reader.
- Analysis: Calculate cell viability as a percentage of the vehicle control and determine the IC_{50} value.

Methodology - Annexin V/PI Staining (Apoptosis):

- Treatment: Seed cells in a 6-well plate and treat with the compound at concentrations around its IC_{50} value for 24-48 hours.
- Cell Harvesting: Collect both adherent and floating cells and wash with cold PBS.
- Staining: Resuspend cells in Annexin V binding buffer. Add FITC-conjugated Annexin V and Propidium Iodide (PI). Incubate in the dark for 15 minutes.
- Detection: Analyze the cells using a flow cytometer.
  - Live cells: Annexin V-negative, PI-negative.
  - Early apoptotic cells: Annexin V-positive, PI-negative.
  - Late apoptotic/necrotic cells: Annexin V-positive, PI-positive.
- Analysis: Quantify the percentage of cells in each quadrant to determine the extent of apoptosis induced by the compound.

Part 3: Comparative Data of Related Benzamides

The following data from published literature on structurally related compounds can serve as a benchmark for validating the experimental results for **N-(2-Chlorophenyl)-2-fluorobenzamide**.

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Compound/Derivative Class	Target(s)	Assay Type	Reported IC_{50} / Activity	Reference
N-benzyl-2-fluorobenzamide (Cpd 38)	EGFR	Kinase Assay	20.34 nM	
N-benzyl-2-fluorobenzamide (Cpd 38)	HDAC3	Enzymatic Assay	1.09 µM	
N-benzyl-2-fluorobenzamide (Cpd 38)	MDA-MB-231 Cells	Proliferation Assay	1.98 µM	
N-(2-amino-4-fluorophenyl)-4-[bis-(2-chloroethyl)-amino]-benzamide (FNA)	HDAC3	Enzymatic Assay	95.48 nM	
N-(2-amino-4-fluorophenyl)-4-[bis-(2-chloroethyl)-amino]-benzamide (FNA)	HepG2 Cells	Proliferation Assay	1.30 µM	
N-(2,4-dichlorophenyl)-4-fluorobenzamide	MCF-7 Cells	Proliferation Assay	~5 µM	

Conclusion

N-(2-Chlorophenyl)-2-fluorobenzamide is a compound of significant interest, positioned at the intersection of well-established pharmacophores. Based on a comprehensive analysis of its

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structural analogues, its primary mechanisms of action are hypothesized to involve the modulation of key proteins in oncology and neuroscience. The most compelling putative targets include dopamine D2/D3 receptors, Class I HDACs (particularly HDAC3), and the EGFR tyrosine kinase. These interactions are predicted to result in potent anti-proliferative and pro-apoptotic effects in cancer cells or modulation of dopaminergic signaling in the CNS. The experimental workflows detailed in this guide provide a robust framework for systematically testing these hypotheses and elucidating the definitive molecular mechanism of this promising benzamide derivative.

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